

# An In-depth Technical Guide to 2,6-Di-tert-butyl-p-benzoquinone

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## Compound of Interest

Compound Name: 2,6-Di-tert-butyl-P-benzoquinone

Cat. No.: B114747

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## Abstract

**2,6-Di-tert-butyl-p-benzoquinone**, a sterically hindered derivative of p-benzoquinone, is a compound of significant interest across multiple scientific disciplines, including organic synthesis, materials science, and pharmacology. Its unique chemical structure, characterized by bulky tert-butyl groups flanking a reactive quinone core, imparts notable stability and specific reactivity. This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and characterization, and an exploration of its biological activities and associated signaling pathways. The information is intended to serve as a foundational resource for professionals engaged in research and development involving this versatile molecule.

## Chemical and Physical Properties

**2,6-Di-tert-butyl-p-benzoquinone**, also known as 2,6-Di-tert-butyl-1,4-benzoquinone, is a yellow to orange crystalline solid.[1][2] The presence of the bulky tert-butyl groups at the 2 and 6 positions enhances its stability compared to the parent p-benzoquinone.[3]

Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Reference
CAS Number	719-22-2	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>14</sub> H <sub>20</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Linear Formula	[(CH <sub>3</sub> ) <sub>3</sub> C] <sub>2</sub> C <sub>6</sub> H <sub>2</sub> (=O) <sub>2</sub>	<a href="#">[5]</a> <a href="#">[7]</a>
Molecular Weight	220.31 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	2,6-di-tert-butylcyclohexa-2,5-diene-1,4-dione	<a href="#">[1]</a> <a href="#">[4]</a>
InChI	1S/C14H20O2/c1-13(2,3)10-7-9(15)8-11(12(10)16)14(4,5)6/h7-8H,1-6H3	<a href="#">[1]</a> <a href="#">[8]</a>
InChIKey	RDQSIADLBQFVMY-UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[8]</a>
SMILES	CC(C)(C)C1=CC(=O)C=C(C1=O)C(C)(C)C	<a href="#">[1]</a> <a href="#">[7]</a>

Table 2: Physical and Spectroscopic Properties

Property	Value	Reference
Appearance	Light yellow to yellow to orange powder/crystals	[1][2]
Melting Point	65-67 °C	[1][6][7]
Purity	>98.0% (GC)	
<sup>1</sup> H NMR	Spectrum available	[8][9]
<sup>13</sup> C NMR	Spectrum available	[10]
Mass Spectrum (GC)	Spectrum available	[11]
IR Spectrum	Spectrum available	[4][12]
UV Spectrum	Data available	[4]
Raman Spectrum	Spectrum available	[4][10]

## Experimental Protocols

The primary route for synthesizing **2,6-Di-tert-butyl-p-benzoquinone** is the oxidation of 2,6-di-tert-butylphenol.[3][13] Various oxidizing agents and catalytic systems can be employed to achieve this transformation.

### Synthesis via Salcomine-Catalyzed Oxidation

This method utilizes a cobalt(II) salen complex (salcomine) as a catalyst for the selective oxygenation of 2,6-di-tert-butylphenol using molecular oxygen.[3][13] This procedure is advantageous due to its high yield and the use of an environmentally benign oxidant.[3]

Materials:

- 2,6-Di-tert-butylphenol (0.200 mole, 41.2 g)
- N,N-dimethylformamide (DMF) (75 ml)
- Salcomine (bis(salicylidene)ethylenediiminocobalt(II)) (0.0075 mole, 2.5 g)

- Oxygen gas
- Crushed ice
- 4 N Hydrochloric acid
- 1 N Hydrochloric acid
- Ethanol

Procedure:

- A 200-ml, three-necked flask is equipped with a mechanical stirrer, a thermometer, and a gas-inlet tube.
- The flask is charged with 2,6-di-tert-butylphenol dissolved in N,N-dimethylformamide and salcomine.[13]
- With continuous stirring, oxygen is introduced at a rate that maintains the reaction temperature below 50°C.[13]
- The reaction is continued for 4 hours, after which the temperature is expected to drop to approximately 25°C.[13]
- The reaction mixture is then poured onto 500 g of crushed ice containing 15 ml of 4 N hydrochloric acid, leading to the formation of a yellow-brown precipitate.[13]
- The precipitate is collected by suction filtration and washed sequentially with three 50-ml portions of 1 N hydrochloric acid, three 100-ml portions of water, and two 25-ml portions of cold ethanol.[13]
- The crude product is dried under reduced pressure at 50°C for 3 hours.[13]
- Recrystallization from ethanol yields pure **2,6-di-tert-butyl-p-benzoquinone** (yield: ~83%). [13]

## Synthesis via Hydrogen Peroxide Oxidation

This method employs hydrogen peroxide as the oxidizing agent, often in the presence of a catalyst.[3][14]

Materials:

- 2,6-Di-tert-butylphenol
- 35% aqueous solution of hydrogen peroxide
- Acetonitrile ( $\text{CH}_3\text{CN}$ )
- Titanosilicate catalyst (e.g., mesoporous amorphous titanosilicate with Si/Ti molar ratio of 20-80)

Procedure (General Outline):

- The reaction is carried out in acetonitrile with an initial 2,6-di-tert-butylphenol concentration of 0.1-0.4 mol/l.[14]
- The molar ratio of phenol to  $\text{H}_2\text{O}_2$  is maintained at 1:2 to 1:4.[14]
- The titanosilicate catalyst is added in an amount of 2.5-10 wt% based on the reaction mass.[14]
- The reaction is conducted at a temperature of 25-60°C for a duration of 0.5-2 hours.[14]
- This method is reported to produce the target compound with high selectivity and yield.[14]

## Biological Activity and Signaling Pathways

**2,6-Di-tert-butyl-p-benzoquinone** exhibits a range of biological activities, stemming from its redox properties and its role as a metabolite.

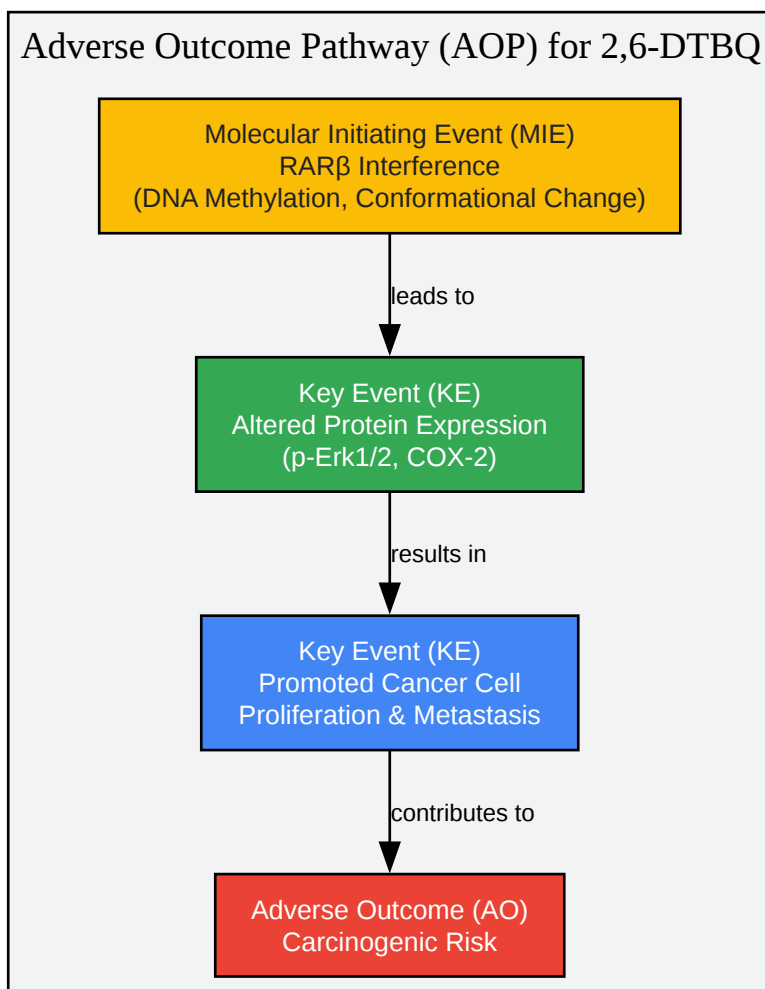
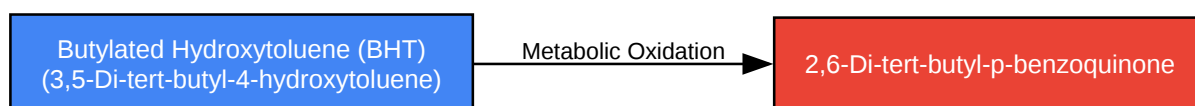
## Antioxidant and Radical Scavenging Activity

The compound is recognized for its antioxidant properties, enabling it to scavenge free radicals and mitigate oxidative stress.[3] This characteristic is leveraged in its use as a stabilizer in plastics and polymers to prevent degradation.[2][3] It has also been studied for its potential to

enhance the elimination of micropollutants from wastewater through its antioxidant action.[3]  
[15]

## Metabolic Significance

**2,6-Di-tert-butyl-p-benzoquinone** is a known metabolite of butylated hydroxytoluene (BHT), a widely used synthetic antioxidant in food and other products.[3][4][16] The formation of this quinone is a key step in the metabolic pathway of BHT in vivo. Understanding this metabolic conversion is crucial for assessing the toxicology and biological effects of BHT.[4][16]



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## References

- 1. 2,6-Di-*t*-butyl-*p*-benzoquinone | C<sub>14</sub>H<sub>20</sub>O<sub>2</sub> | CID 12867 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
- 3. Buy 2,6-Di-*tert*-butyl-*P*-benzoquinone | 719-22-2 [smolecule.com]
- 4. 2,6-Di-*t*-butyl-*p*-benzoquinone | C<sub>14</sub>H<sub>20</sub>O<sub>2</sub> | CID 12867 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2,6-Di-*tert*-butyl-1,4-benzoquinone 98 719-22-2 [sigmaaldrich.com]
- 6. hpc-standards.com [hpc-standards.com]
- 7. 2,6-Di-*tert*-butyl-1,4-benzoquinone 98 719-22-2 [sigmaaldrich.com]
- 8. 2,6-Di-*tert*-butyl-*p*-benzoquinone(719-22-2) 1H NMR spectrum [chemicalbook.com]
- 9. spectrabase.com [spectrabase.com]
- 10. spectrabase.com [spectrabase.com]
- 11. spectrabase.com [spectrabase.com]
- 12. 2,5-Cyclohexadiene-1,4-dione, 2,6-bis(1,1-dimethylethyl)- [webbook.nist.gov]
- 13. Organic Syntheses Procedure [orgsyn.org]
- 14. RU2654477C2 - Method of producing 2,6-di-*tert*-butyl-*p*-benzoquinone - Google Patents [patents.google.com]
- 15. 2,6-Di-*tert*-butyl-*p*-benzoquinone, 98+% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 16. nbino.com [nbino.com]
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